

Application of N-Nitrosonortriptyline-d3 in Stability Studies of Nortriptyline

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Compound of Interest

Compound Name: *N-Nitrosonortriptyline-d3*

Cat. No.: *B15557478*

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Abstract

This document provides detailed application notes and protocols for the use of **N-Nitrosonortriptyline-d3** as an internal standard in the stability studies of Nortriptyline. Forced degradation studies are critical for understanding the intrinsic stability of active pharmaceutical ingredients (APIs) and for developing stability-indicating analytical methods as mandated by the International Council for Harmonisation (ICH) guidelines. The use of a stable isotope-labeled internal standard like **N-Nitrosonortriptyline-d3** is paramount for achieving accurate and precise quantification of Nortriptyline and its degradation products, particularly the genotoxic N-nitroso impurity, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Nortriptyline is a tricyclic antidepressant widely used in the treatment of major depressive disorder.[1] Like many pharmaceutical compounds containing secondary amine moieties, Nortriptyline is susceptible to nitrosation, forming N-nitroso derivatives such as N-Nitrosonortriptyline (NNORT).[1] These N-nitroso compounds are often potent genotoxic impurities, necessitating their stringent control in pharmaceutical products.[2][3] Stability

studies, including forced degradation, are essential to identify potential degradation products and establish the degradation pathways of Nortriptyline.[1]

The accuracy of analytical methods used to quantify the parent drug and its impurities during stability studies is critical. Isotope Dilution Mass Spectrometry (IDMS) is a powerful technique that employs stable isotope-labeled compounds as internal standards to improve accuracy and precision.[4] Deuterated standards, such as **N-Nitrosonortriptyline-d3**, are ideal internal standards as they are chemically identical to the analyte of interest and exhibit similar behavior during sample preparation, chromatography, and ionization, but are distinguishable by their mass.[4] This allows for the correction of matrix effects and variations in sample processing, leading to highly reliable quantitative data.[4]

This application note details a comprehensive protocol for conducting forced degradation studies on Nortriptyline and the subsequent analysis using a validated LC-MS/MS method with **N-Nitrosonortriptyline-d3** as an internal standard for the quantification of the N-nitroso impurity.

Experimental Protocols

Forced Degradation (Stress Testing) of Nortriptyline

Forced degradation studies are performed to generate potential degradation products and to demonstrate the specificity of the analytical method. The goal is to achieve a target degradation of 5-20%.[5]

2.1.1. Materials and Reagents

- Nortriptyline Hydrochloride API
- **N-Nitrosonortriptyline-d3** (Internal Standard)
- Hydrochloric Acid (HCl), 0.1 N
- Sodium Hydroxide (NaOH), 0.1 N
- Hydrogen Peroxide (H₂O₂), 3%
- Methanol (HPLC Grade)

- Acetonitrile (HPLC Grade)
- Water (HPLC Grade)
- Formic Acid

2.1.2. Preparation of Stock Solutions

- Nortriptyline Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of Nortriptyline HCl in 10 mL of methanol.
- **N-Nitrosonortriptyline-d3** Internal Standard Stock Solution (1 µg/mL): Prepare a stock solution of **N-Nitrosonortriptyline-d3** in methanol. This will be used to prepare the spiking solution.

2.1.3. Stress Conditions

- Acid Hydrolysis:
 - Transfer 1 mL of the Nortriptyline stock solution to a 10 mL volumetric flask.
 - Add 1 mL of 0.1 N HCl.
 - Keep the flask at 80°C for 3 hours.[\[6\]](#)
 - Cool the solution to room temperature.
 - Neutralize by adding 1 mL of 0.1 N NaOH.
 - Proceed with Sample Preparation for Analysis (Section 2.2.2).
- Base Hydrolysis:
 - Transfer 1 mL of the Nortriptyline stock solution to a 10 mL volumetric flask.
 - Add 1 mL of 0.1 N NaOH.
 - Keep the flask at 80°C for 3 hours.[\[6\]](#)

- Cool the solution to room temperature.
- Neutralize by adding 1 mL of 0.1 N HCl.
- Proceed with Sample Preparation for Analysis (Section 2.2.2).
- Oxidative Degradation:
 - Transfer 1 mL of the Nortriptyline stock solution to a 10 mL volumetric flask.
 - Add 1 mL of 3% H₂O₂.
 - Keep the flask at room temperature for 3 hours.[\[5\]](#)
 - Proceed with Sample Preparation for Analysis (Section 2.2.2).
- Thermal Degradation:
 - Transfer 1 mL of the Nortriptyline stock solution to a 10 mL volumetric flask.
 - Place the flask in a temperature-controlled oven at 70°C for 5 hours.[\[5\]](#)
 - Cool the solution to room temperature.
 - Proceed with Sample Preparation for Analysis (Section 2.2.2).
- Photolytic Degradation:
 - Expose the Nortriptyline stock solution in a transparent container to direct sunlight for 24 hours.[\[6\]](#)
 - Simultaneously, keep a control sample in the dark.
 - Proceed with Sample Preparation for Analysis (Section 2.2.2).
- Control Sample:
 - Transfer 1 mL of the Nortriptyline stock solution to a 10 mL volumetric flask.

- Add 1 mL of HPLC grade water.
- Keep at room temperature, protected from light.
- Proceed with Sample Preparation for Analysis (Section 2.2.2).

LC-MS/MS Analysis

This method is adapted for the quantification of N-Nitrosonortriptyline (NNORT) using **N-Nitrosonortriptyline-d3** (NNORT-d3) as an internal standard.[\[2\]](#)

2.2.1. Materials and Reagents

- Diluent: 0.1% Formic Acid in 95:5 (v/v) water:methanol.[\[2\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol

2.2.2. Sample Preparation for Analysis

- To each stressed and control sample flask, add a known amount of **N-Nitrosonortriptyline-d3** internal standard solution to achieve a final concentration of approximately 2.7 ng/mL after final dilution.[\[2\]](#)
- Dilute the samples to the mark (10 mL) with the diluent to achieve the desired final concentration for analysis.
- Vortex the samples for 30 seconds.
- Filter the samples through a 0.22 µm syringe filter into HPLC vials.

2.2.3. Chromatographic and Mass Spectrometric Conditions

Parameter	Condition
LC System	UPLC System
Column	Phenyl-Hexyl column (e.g., 100 mm x 2.1 mm, 2.7 μ m)[2]
Column Temperature	40°C
Mobile Phase	Gradient of Mobile Phase A and B
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 2

Data Presentation

LC-MS/MS Method Validation Summary

The following tables summarize the validation results for the quantification of N-Nitrosonortriptyline (NNORT) using **N-Nitrosonortriptyline-d3** as an internal standard.[2]

Table 1: Linearity and Range

Analyte	Concentration Range (ng/g)	Correlation Coefficient (r^2)
---------	----------------------------	-----------------------------------

| NNORT | 20 - 4000 | > 0.998 |

Table 2: MRM Transitions and Limits of Quantification

Compound	Precursor Ion (m/z)	Product Ion (m/z)	LOQ (ng/g)
NNORT	293.2	263.2	20

| NNORT-d3 (IS) | 296.2 | 263.2 | - |

Table 3: Accuracy and Precision

Analyte	Spiked Concentration	Accuracy (% Recovery)	Precision (% RSD)
NNORT	Low QC	96.6 - 99.4	< 3.9
	Medium QC	97.5 - 99.1	< 2.5

| | High QC | 98.2 - 99.0 | < 1.5 |

Forced Degradation Study Results Summary

The following table presents representative data from the forced degradation studies of Nortriptyline.

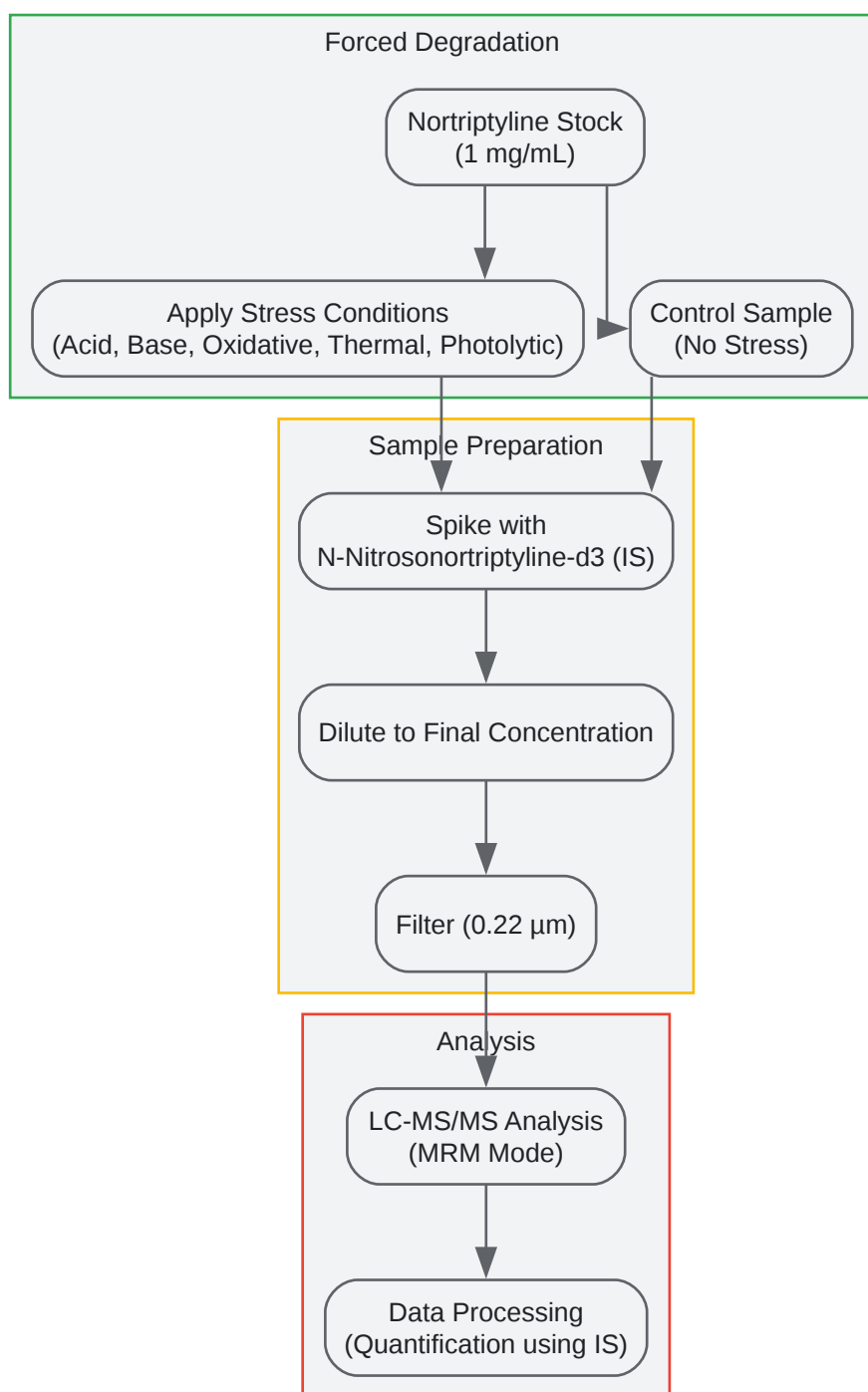
Table 4: Summary of Forced Degradation Results

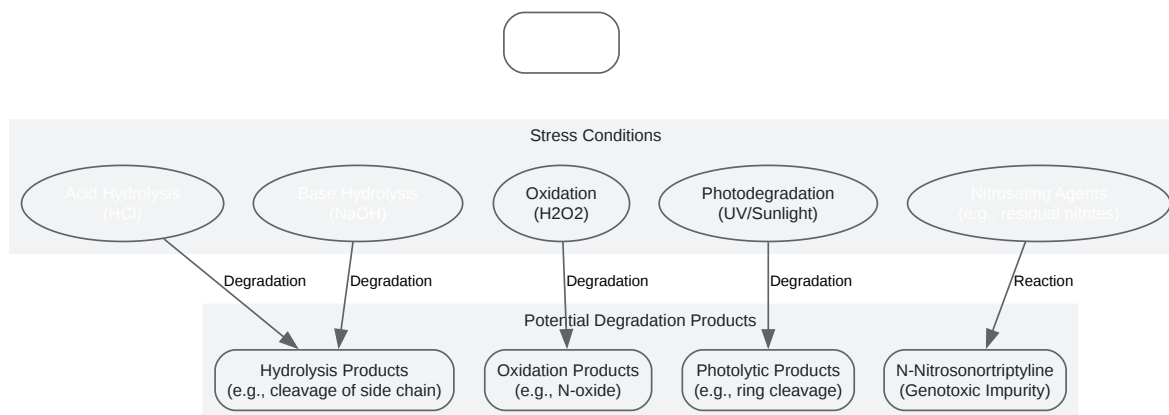
Stress Condition	% Nortriptyline Remaining	% N-Nitrosonortriptyline Formed	Observations
Control	99.8	< LOQ	No significant degradation.
0.1 N HCl, 80°C, 3h	85.2	0.15	Significant degradation observed.
0.1 N NaOH, 80°C, 3h	82.5	< LOQ	Significant degradation observed.
3% H ₂ O ₂ , RT, 3h	90.1	0.05	Moderate degradation observed.
Thermal, 70°C, 5h	94.7	< LOQ	Minor degradation observed.

| Photolytic, Sunlight, 24h | 91.3 | < LOQ | Moderate degradation observed. |

Visualizations

Experimental Workflow





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- To cite this document: BenchChem. [Application of N-Nitrosonortriptyline-d3 in Stability Studies of Nortriptyline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557478/docs#application-of-n-nitrosonortriptyline-d3-in-stability-studies-of-nortriptyline\]](https://www.benchchem.com/product/b15557478/docs#application-of-n-nitrosonortriptyline-d3-in-stability-studies-of-nortriptyline)

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